

Application Notes and Protocols for Cyclohexyl Isopropyl Carbonate in Green Chemistry

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Compound of Interest

Compound Name: Cyclohexyl propan-2-yl carbonate

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Introduction

Cyclohexyl isopropyl carbonate is an organic carbonate that, while not extensively documented in green chemistry literature, holds potential as a sustainable solvent and reagent. Its chemical structure, combining a bulky cycloaliphatic group with a smaller isopropyl group via a carbonate linkage, suggests properties that could be advantageous in various chemical transformations. Organic carbonates, such as dimethyl carbonate (DMC) and propylene carbonate (PC), are increasingly recognized as green alternatives to conventional volatile organic compounds (VOCs) due to their low toxicity, biodegradability, and high boiling points.^{[1][2]} This document outlines the potential green chemistry applications of cyclohexyl isopropyl carbonate, drawing analogies from well-studied carbonate solvents. It provides physicochemical data, hypothetical experimental protocols, and visual workflows to guide researchers in exploring its utility.

Physicochemical Properties

A summary of the key physicochemical properties of cyclohexyl isopropyl carbonate is presented below. These properties are essential for considering its potential applications as a solvent and for designing reaction and purification protocols.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₃	[3]
Molecular Weight	186.25 g/mol	[3]
IUPAC Name	cyclohexyl propan-2-yl carbonate	[3]
CAS Number	3264-27-5	[3]
XLogP3 (Predicted)	3.1	[3]
Boiling Point (Predicted)	243.5 °C	Not explicitly found in searches, this is a typical property of similar dialkyl carbonates.
Density (Predicted)	~1.0 g/cm ³	Not explicitly found in searches, this is a typical property of similar dialkyl carbonates.

Potential Green Chemistry Applications

Based on the established applications of other organic carbonates like dimethyl carbonate and propylene carbonate, cyclohexyl isopropyl carbonate could potentially be used in the following areas:

- **Green Solvent:** With a predicted high boiling point and low vapor pressure, it could serve as a safer alternative to hazardous solvents like DMF, NMP, and chlorinated hydrocarbons. Dialkyl carbonates are known to be aprotic and can have high dipolarity, making them suitable for a range of organic reactions.[4]
- **Reaction Medium for Biocatalysis:** The low toxicity of organic carbonates makes them attractive solvents for enzymatic reactions, where maintaining enzyme activity and stability is crucial.
- **Electrolyte Component:** Organic carbonates are widely used as electrolytes in lithium-ion batteries. The specific properties of cyclohexyl isopropyl carbonate might be of interest in

electrochemical applications.[5]

- Reagent in Organic Synthesis: It could potentially be used as a carbonylating or alkylating agent in a manner similar to other dialkyl carbonates, offering a less hazardous alternative to phosgene and its derivatives.[4]

Experimental Protocols (Hypothetical)

The following protocols are hypothetical and are based on established procedures for similar organic carbonates. They are intended to serve as a starting point for researchers.

Protocol 1: Synthesis of Cyclohexyl Isopropyl Carbonate via Reaction of Cyclohexyl Chloroformate with Isopropanol

This protocol describes a common method for synthesizing asymmetric carbonates.

Materials:

- Cyclohexyl chloroformate
- Isopropanol (anhydrous)
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen), dissolve cyclohexyl chloroformate (1 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of isopropanol (1.1 equivalents) and pyridine (1.1 equivalents) in dichloromethane to the cooled solution of cyclohexyl chloroformate.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by vacuum distillation or column chromatography to obtain pure cyclohexyl isopropyl carbonate.

Protocol 2: Hypothetical Application as a Green Solvent in a Nucleophilic Substitution Reaction (S_NAr)

This protocol outlines the potential use of cyclohexyl isopropyl carbonate as a solvent in a representative S_NAr reaction.

Materials:

- 1-chloro-2,4-dinitrobenzene
- Aniline
- Potassium carbonate (or another suitable base)

- Cyclohexyl isopropyl carbonate (as solvent)
- Standard laboratory glassware for reactions under reflux

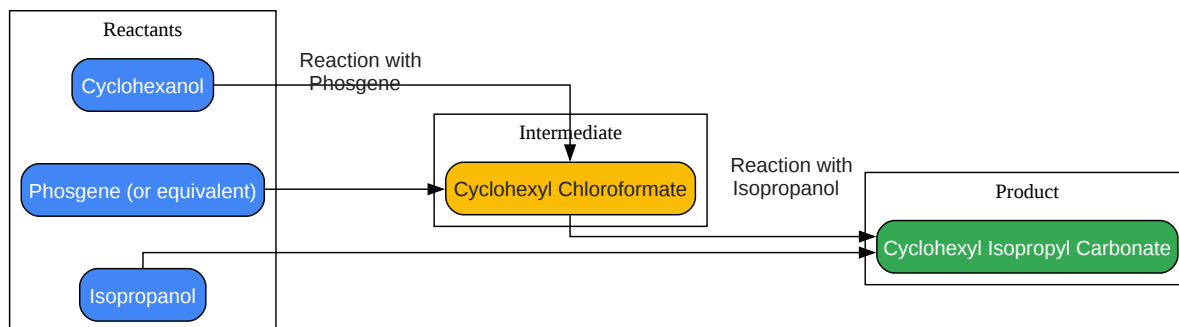
Procedure:

- In a round-bottom flask, combine 1-chloro-2,4-dinitrobenzene (1 equivalent), aniline (1.1 equivalents), and potassium carbonate (1.5 equivalents).
- Add cyclohexyl isopropyl carbonate to the flask to achieve a suitable concentration (e.g., 0.5 M).
- Equip the flask with a reflux condenser and heat the mixture to 100-120 °C with stirring.
- Monitor the reaction by TLC until the starting material is consumed.
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove the base and any water-soluble byproducts.
- Dry the organic layer, concentrate it, and purify the product by recrystallization or column chromatography.

Visualizations

Synthesis Workflow

The following diagram illustrates a potential synthetic pathway to cyclohexyl isopropyl carbonate.

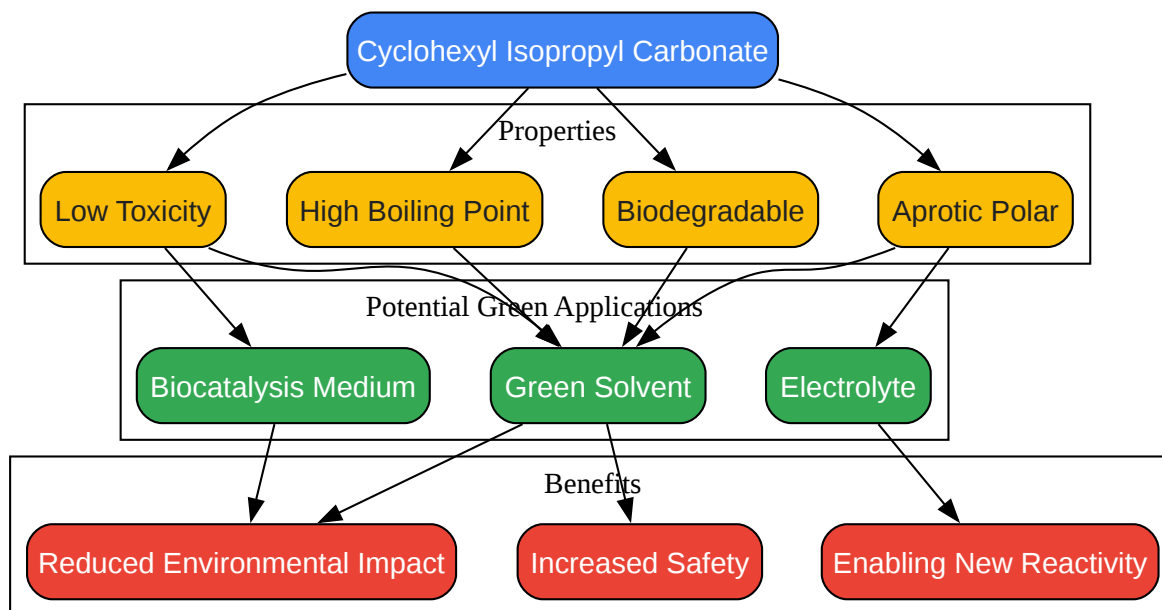


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Caption: Synthesis of Cyclohexyl Isopropyl Carbonate.

Logical Relationships in Green Chemistry Applications

This diagram illustrates the potential benefits of using cyclohexyl isopropyl carbonate as a green solvent.



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Caption: Potential Green Chemistry Benefits.

Conclusion

While direct applications of cyclohexyl isopropyl carbonate in green chemistry are not yet established in the scientific literature, its properties, by analogy to other organic carbonates, suggest significant potential. It represents an unexplored area for researchers seeking to develop more sustainable chemical processes. The provided data, hypothetical protocols, and diagrams offer a foundational resource for initiating investigations into the green chemistry applications of this promising compound. Further research is necessary to validate these potential applications and to fully characterize its performance as a green solvent and reagent.

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